

# 2,6-Dihydroxy-4-(trifluoromethyl)nicotinonitrile safety and handling

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## Compound of Interest

Compound Name: 2,6-Dihydroxy-4-(trifluoromethyl)nicotinonitrile

Cat. No.: B104146

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An In-depth Technical Guide to the Safe Handling of **2,6-Dihydroxy-4-(trifluoromethyl)nicotinonitrile**

## Authored by a Senior Application Scientist

Disclaimer: This document is intended as a technical guide for qualified researchers, scientists, and drug development professionals. The information herein is synthesized from available data on structurally related compounds and general principles of chemical safety. Due to a lack of specific toxicological data for **2,6-Dihydroxy-4-(trifluoromethyl)nicotinonitrile**, all handling and safety procedures should be conducted with the utmost caution, treating the compound as potentially hazardous.

## Introduction and Compound Profile

**2,6-Dihydroxy-4-(trifluoromethyl)nicotinonitrile**, with the Chemical Abstracts Service (CAS) number 3335-46-4, is a specialized chemical intermediate of significant interest in pharmaceutical research and development.[1][2][3] Its utility is particularly noted in the synthesis of novel compounds, including those with potential antitumor activities.[4] The molecular structure, which incorporates a trifluoromethyl group and a pyridine core, provides unique chemical properties valuable in drug design.[4] Specifically, the trifluoromethyl group can enhance lipophilicity and metabolic stability of derivative compounds.[4]

This guide provides a comprehensive overview of the best practices for the safe handling, storage, and disposal of this compound, based on an analysis of its structure and data from analogous chemical entities.

Table 1: Chemical and Physical Properties

Property	Value	Source
CAS Number	3335-46-4	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>3</sub> F <sub>3</sub> N <sub>2</sub> O <sub>2</sub>	[1][5]
Molecular Weight	204.11 g/mol	[1]
Synonyms	3-Cyano-2,6-dihydroxy-4-(trifluoromethyl)pyridine	[1]

Note: Experimental physical properties such as melting point, boiling point, and solubility are not readily available in the public domain. Researchers should handle the compound as a solid with unknown reactivity and solubility.

## Hazard Identification and Risk Assessment

While specific toxicity data for **2,6-Dihydroxy-4-(trifluoromethyl)nicotinonitrile** is not available, a hazard assessment based on its structural motifs—a cyanopyridine core and a trifluoromethyl group—is essential for ensuring laboratory safety.

Inferred Potential Hazards:

Based on data from related cyanopyridine and trifluoromethyl compounds, the following hazards should be assumed:[6][7][8][9][10][11][12][13]

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[7][8][10][11][12]
- Skin Irritation: May cause skin irritation upon contact.[8][13][14]
- Eye Irritation: May cause serious eye irritation.[8][9][13][14]
- Respiratory Irritation: May cause respiratory irritation if inhaled.[8][14]

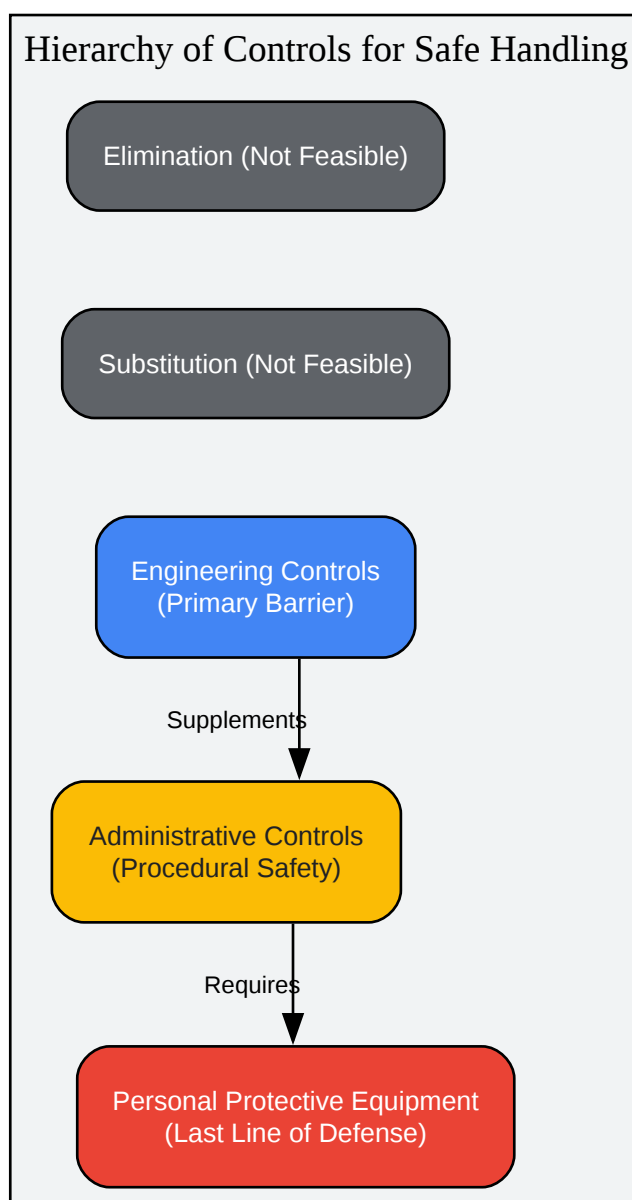
#### Causality of Hazards:

- **Cyanide Moiety:** The nitrile ( $-C\equiv N$ ) group is a key structural feature of cyanopyridines.<sup>[6]</sup> While stable within the parent molecule, it can potentially release highly toxic cyanide gas upon combustion or in the presence of strong acids.
- **Trifluoromethyl Group:** The  $-CF_3$  group is generally stable, but thermal decomposition can lead to the release of hazardous gases such as hydrogen fluoride.<sup>[12][15]</sup>
- **Pyridine Core:** Pyridine and its derivatives can be irritating to the skin, eyes, and respiratory system.<sup>[6]</sup>

## Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, prioritizing engineering controls and supplemented by appropriate PPE, is mandatory.

#### Hierarchy of Controls:



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Caption: Hierarchy of controls for mitigating exposure risks.

Engineering Controls:

- Chemical Fume Hood: All handling of **2,6-Dihydroxy-4-(trifluoromethyl)nicotinonitrile**, including weighing, transferring, and preparing solutions, must be conducted in a certified chemical fume hood to prevent inhalation of dust or aerosols.[16][17]

- Ventilation: Ensure adequate general laboratory ventilation to maintain low background concentrations of airborne contaminants.[14][16]

#### Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles or a face shield conforming to EN166 (EU) or ANSI Z87.1 (US) standards are required.[17]
- Hand Protection: Chemically resistant gloves (e.g., nitrile) must be worn. Gloves should be inspected before use and disposed of properly after handling the compound.[17]
- Skin and Body Protection: A lab coat and closed-toe shoes are mandatory. For larger quantities or tasks with a higher risk of spillage, additional protective clothing may be necessary.[17]
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.[12]

## Safe Handling and Storage Protocols

Adherence to strict protocols is critical to prevent exposure and maintain the integrity of the compound.

#### Handling Protocol:

- Pre-Handling:
  - Read and understand the Safety Data Sheet (SDS) for this or a closely related compound. [8][9][10][11][12][13][15][16][17][18]
  - Ensure all necessary PPE is available and in good condition.
  - Verify that the chemical fume hood is functioning correctly.
- During Handling:
  - Avoid all contact with skin, eyes, and clothing.[14][16]

- Avoid breathing dust or fumes.[10][13][14][16]
- Minimize the generation of dust.[14][16]
- Use only in a well-ventilated area, preferably a fume hood.[10][13][14][16]
- Wash hands thoroughly after handling.[10][13][14][16][17]
- Post-Handling:
  - Clean the work area thoroughly.
  - Properly dispose of contaminated gloves and other disposable materials.
  - Wash hands again before leaving the laboratory.[17]

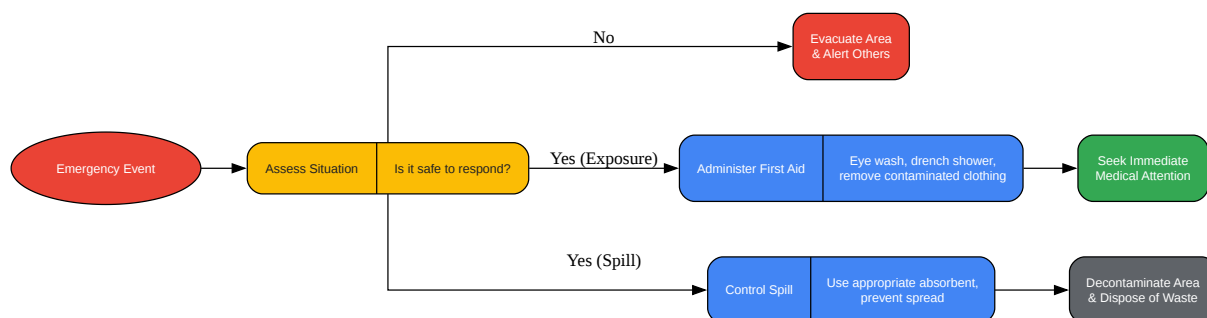
#### Storage Conditions:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[12][14][17]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[12]
- Store away from heat and sources of ignition.[15][16]

## Emergency Procedures

Preparedness for accidental exposure or spills is a critical component of laboratory safety.

#### Emergency Response Workflow:



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Caption: Workflow for responding to emergencies.

#### First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[16][18][19]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[16][17][19]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[16][17][19]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[16][17]

#### Spill and Leak Procedures:

- Containment: Prevent further leakage or spillage if it is safe to do so.[16][17]

- Cleanup: For small spills, carefully sweep up or absorb with an inert material (e.g., sand, vermiculite) and place in a suitable, closed container for disposal.[16][17] Avoid generating dust.
- Ventilation: Ensure the area is well-ventilated during and after cleanup.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not let the product enter drains.[16][17]

## Disposal Considerations

All waste materials, including the compound itself, contaminated absorbents, and disposable PPE, must be treated as hazardous waste.

- Waste Disposal: Dispose of contents and container to an approved waste disposal plant.[10] [14] Consult with your institution's environmental health and safety (EHS) department for specific guidelines.

## Conclusion

While **2,6-Dihydroxy-4-(trifluoromethyl)nicotinonitrile** is a valuable intermediate in pharmaceutical research, its structural characteristics suggest potential hazards that demand rigorous safety protocols. By implementing robust engineering controls, utilizing appropriate personal protective equipment, and adhering to the detailed handling and emergency procedures outlined in this guide, researchers can mitigate risks and ensure a safe laboratory environment.

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## References

- 1. CAS # 3335-46-4, 2,6-Dihydroxy-4-(trifluoromethyl)nicotinonitrile, 3-Cyano-2,6-dihydroxy-4-(trifluoromethyl)pyridine - chemBlink [chemblink.com]



- 2. 3335-46-4 Cas No. | 2,6-Dihydroxy-4-(trifluoromethyl)nicotinonitrile | Apollo [store.apolloscientific.co.uk]
- 3. 2,6-Dihydroxy-4-(trifluoromethyl)nicotinonitrile [cymitquimica.com]
- 4. nbinno.com [nbinno.com]
- 5. 2,6-Dihydroxy-4-(trifluoromethyl)nicotinonitrile | C<sub>7</sub>H<sub>3</sub>F<sub>3</sub>N<sub>2</sub>O<sub>2</sub> | CID 2782644 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chempanda.com [chempanda.com]
- 7. 4-Cyanopyridine | C<sub>6</sub>H<sub>4</sub>N<sub>2</sub> | CID 7506 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- 9. jubilantingrevia.com [jubilantingrevia.com]
- 10. tcichemicals.com [tcichemicals.com]
- 11. tcichemicals.com [tcichemicals.com]
- 12. fishersci.com [fishersci.com]
- 13. sds.fluorochem.co.uk [sds.fluorochem.co.uk]
- 14. aksci.com [aksci.com]
- 15. fishersci.com [fishersci.com]
- 16. aksci.com [aksci.com]
- 17. acrospharma.co.kr [acrospharma.co.kr]
- 18. 2-METHYL-6-(TRIFLUOROMETHYL)NICOTINONITRILE - Safety Data Sheet [chemicalbook.com]
- 19. aksci.com [aksci.com]
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